

Technical Support Center: Guanosine-5'-triphosphate Disodium Salt (GTP-Na2)

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Compound of Interest		
Compound Name:	Guanosine-5'-triphosphate disodium salt	
Cat. No.:	B15603311	Get Quote

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility and stability issues with **Guanosine-5'-triphosphate disodium salt** (GTP-Na2).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Guanosine-5'-triphosphate disodium salt**?

A1: The solubility of GTP-Na2 in water can vary depending on the specific product and its hydration state. Published solubilities in water range from 5 mg/mL to as high as 100 mg/mL.[1] [2][3] It is generally considered soluble in water and insoluble in ethanol.[4] For practical purposes, preparing a stock solution of 10 mg/mL in water is a common recommendation.[1]

Q2: What is the best solvent for dissolving GTP-Na2?

A2: High-purity, sterile water is the recommended solvent for preparing GTP-Na2 solutions.[1] [2] For specific applications, it can also be dissolved in a biological buffer with a pH between 7.0 and 8.0.[5]

Q3: How should I store GTP-Na2 powder and its stock solutions?

A3: The solid, lyophilized powder should be stored at -20°C under desiccated conditions and is stable for up to 36 months.[6] Stock solutions should be aliquoted to avoid repeated freeze-



thaw cycles and stored at -20°C or -80°C.[1] Under these conditions, stock solutions are generally stable for up to 3-6 months.[1]

Q4: At what pH is a GTP-Na2 solution most stable?

A4: Aqueous solutions of GTP are most stable at a neutral pH of around 7.0.[5] It is critical to avoid acidic conditions, as the solution will undergo hydrolysis at a pH below 3.0.[5]

Q5: Can I heat the solution to help dissolve the GTP-Na2 powder?

A5: Gentle warming, for instance to 37°C, can aid in the dissolution of GTP-Na2.[7] However, prolonged or high-temperature heating should be avoided as it can lead to the hydrolysis of the phosphate bonds.[7] Sonication can also be used to facilitate dissolution.[3]

Troubleshooting Guide Issue 1: The GTP-Na2 powder is not dissolving or the solution is cloudy.

- Possible Cause 1: Concentration is too high.
 - Solution: While some sources report high solubility, it can be product-dependent. Try
 preparing a more dilute solution, for example, at 10 mg/mL or 50 mg/mL.[1][2]
- Possible Cause 2: Low temperature of the solvent.
 - Solution: Ensure your water or buffer is at room temperature. You can gently warm the solution to aid dissolution.
- Possible Cause 3: Incorrect pH of the solvent.
 - Solution: The solubility of GTP-Na2 can be pH-dependent. Ensure the pH of your water or buffer is in the neutral range (pH 7.0-8.0).[5]
- Possible Cause 4: Presence of divalent cations.
 - Solution: High concentrations of divalent cations like Mg²⁺ or Ca²⁺ in your buffer can sometimes form less soluble salts with the phosphate groups of GTP.[7] If your buffer



contains high concentrations of these ions, consider preparing your initial concentrated stock solution in sterile, deionized water and then diluting it into your final assay buffer.

Issue 2: The GTP-Na2 solution appears to be degrading quickly.

- Possible Cause 1: Improper storage.
 - Solution: GTP solutions are unstable at room temperature and should be prepared fresh before use.[1] If you need to store the solution, it is crucial to aliquot it into single-use volumes and freeze it at -20°C or -80°C immediately after preparation.[1] Avoid repeated freeze-thaw cycles.
- Possible Cause 2: Incorrect pH.
 - Solution: GTP is susceptible to hydrolysis, especially in acidic conditions. Ensure your solution is maintained at a pH of 7.0 or slightly above.[5] Do not store GTP in solutions with a pH below 3.0.[5]
- Possible Cause 3: Thawed stock solution stored for too long.
 - Solution: Once a frozen aliquot is thawed, it should be used within one or two days and stored at 2 to 8 °C during that time.[5]

Data Presentation

Table 1: Reported Solubility of **Guanosine-5'-triphosphate Disodium Salt** in Water



Solubility (mg/mL)	Molar Concentration (mM)	Source Reference	Notes
100	~176	Sigma-Aldrich[1]	Routinely tested by the manufacturer.
60	~106	TargetMol[3]	Sonication is recommended.
50	~88	Sigma-Aldrich[2]	Yields a clear, colorless solution.
5	~8.8	Sigma-Aldrich	-
Up to 75 mM	~42.5	-[8]	-

Note: Molar concentration is approximated based on a molecular weight of 567.14 g/mol for the disodium salt.

Experimental Protocols Protocol 1: Preparation of a 100 mM GTP-Na2 Stock Solution

- Preparation: Work in a sterile environment to minimize contamination.
- Weighing: Accurately weigh out the required amount of GTP-Na2 powder (Molecular Weight: ~567.14 g/mol for the disodium salt). For 1 mL of a 100 mM solution, you will need 56.7 mg.
- Dissolution: Add the weighed powder to a sterile microcentrifuge tube. Add the desired volume of sterile, nuclease-free water (e.g., 1 mL).
- Mixing: Vortex the tube briefly to dissolve the powder. If dissolution is slow, gently warm the tube with your hand or in a 37°C water bath for a few minutes.[7]
- pH Adjustment (Optional but Recommended): Check the pH of the solution and, if necessary, adjust to between 7.0 and 7.5 using a dilute NaOH solution.



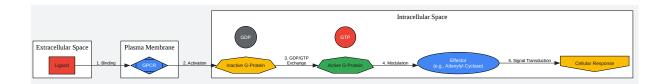
- Aliquoting: Once fully dissolved, aliquot the solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is critical to avoid multiple freeze-thaw cycles.
- Storage: Immediately store the aliquots at -20°C or -80°C.[1]

Protocol 2: Example Application - In Vitro GTPase Activity Assay

- Prepare Assay Buffer: Prepare an appropriate assay buffer for your GTPase enzyme. A common example is 50 mM Tris-HCl, pH 7.5, containing 5 mM MgCl₂ and 100 mM NaCl.
- Thaw GTP Stock: Thaw a single-use aliquot of your 100 mM GTP-Na2 stock solution on ice.
- Prepare GTP Working Solution: Dilute the 100 mM GTP stock solution in the assay buffer to the final desired concentration for your experiment (e.g., 1 mM). Keep the working solution on ice.
- Reaction Setup: In a microplate or microcentrifuge tubes, set up your reaction mixtures. This
 will typically include the assay buffer, your enzyme of interest, and any other necessary cofactors.
- Initiate Reaction: Start the GTPase reaction by adding the GTP working solution to the reaction mixtures.
- Incubation: Incubate the reactions at the optimal temperature for your enzyme (e.g., 37°C) for a defined period.
- Termination and Detection: Stop the reaction and measure the amount of inorganic phosphate (Pi) released using a suitable detection method, such as a malachite green-based colorimetric assay.

Visualizations

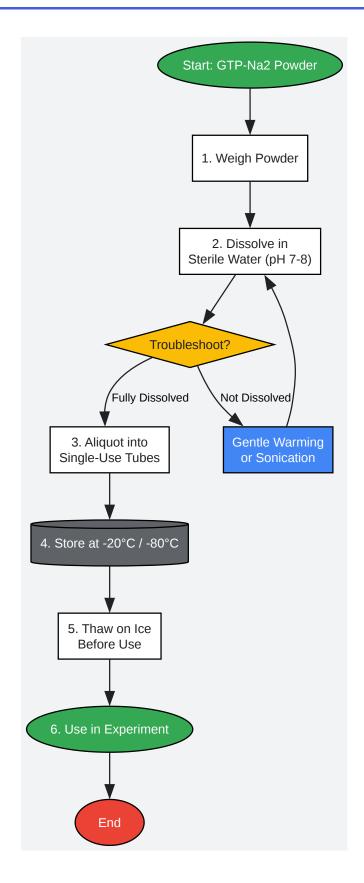




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Caption: G-Protein Coupled Receptor (GPCR) signaling pathway.





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Caption: Workflow for preparing and storing GTP-Na2 solutions.



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